

"2-(2-methyl-1H-imidazol-1-yl)aniline" molecular structure and weight

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Compound of Interest

Compound Name: 2-(2-methyl-1H-imidazol-1-yl)aniline

Cat. No.: B1355314

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An in-depth analysis of the molecular characteristics of **2-(2-methyl-1H-imidazol-1-yl)aniline** reveals a compound with significant applications in pharmaceutical synthesis. This technical guide outlines its fundamental molecular properties.

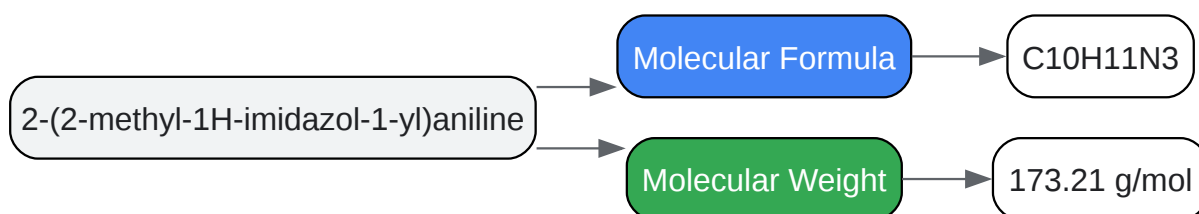
Molecular Properties

The core quantitative data for **2-(2-methyl-1H-imidazol-1-yl)aniline** is summarized in the table below. This information is crucial for stoichiometric calculations in synthetic chemistry and for the characterization of the compound.

Property	Value
Molecular Formula	C ₁₀ H ₁₁ N ₃
Molecular Weight	173.21 g/mol [1] [2] [3] [4]
Appearance	Yellow crystalline powder [2]

Logical Relationship of Molecular Properties

The following diagram illustrates the fundamental relationship between the compound and its key molecular identifiers.



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Molecular properties of **2-(2-methyl-1H-imidazol-1-yl)aniline**.

Experimental Protocols

Detailed experimental protocols for the synthesis or analysis of **2-(2-methyl-1H-imidazol-1-yl)aniline** are typically found in peer-reviewed scientific literature or patents. A comprehensive search of chemical databases would be required to identify specific synthetic routes or analytical methods. These protocols would likely include details on starting materials, reaction conditions (temperature, pressure, catalysts), purification techniques (such as chromatography or recrystallization), and analytical characterization methods (like NMR, IR, and mass spectrometry) to confirm the structure and purity of the compound.

Due to the proprietary nature of many applications, particularly in drug development, specific experimental workflows are often not publicly available.

Signaling Pathways

Information regarding the interaction of **2-(2-methyl-1H-imidazol-1-yl)aniline** with specific biological signaling pathways is not readily available from its basic molecular profile. Such information would be elucidated through extensive biological and pharmacological research, including in vitro and in vivo studies, to determine its mechanism of action, potential therapeutic targets, and overall pharmacological profile. This compound is noted to be utilized in the synthesis of pharmaceuticals targeting central nervous system disorders, suggesting that its derivatives may interact with various neurotransmitter systems.^[1]

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References

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